

Essential Guide to the Safe Disposal of Succinonitrile-d4

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Compound of Interest

Compound Name: Succinonitrile-d4

Cat. No.: B1627120

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This document provides immediate safety and logistical information for the proper disposal of **Succinonitrile-d4**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The procedural guidance is designed for researchers, scientists, and drug development professionals.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is critical to handle **Succinonitrile-d4** with appropriate care to mitigate potential hazards. This substance may be harmful if inhaled, swallowed, or comes into contact with skin, and can cause severe eye irritation.^[1]

Personal Protective Equipment (PPE):

- **Eye Protection:** Wear chemical safety goggles or a face shield.
- **Hand Protection:** Use chemically resistant gloves (e.g., nitrile).
- **Skin and Body Protection:** Wear a lab coat and ensure skin is not exposed.
- **Respiratory Protection:** If working in an area with poor ventilation or where dust may be generated, use a NIOSH-approved respirator with a suitable cartridge.

Handling and Storage:

- Always handle **Succinonitrile-d4** in a well-ventilated area, preferably within a chemical fume hood.^[1]
- Avoid the formation of dust and aerosols.^[2]
- Store the chemical in a tightly closed, suitable container in a cool, dry place.^{[1][2]}
- Do not eat, drink, or smoke when using this product.^[3]

Disposal Protocol

The disposal of **Succinonitrile-d4** must be conducted in accordance with all federal, state, and local environmental regulations. Do not allow the product to enter drains.^[2]

Step-by-Step Disposal Procedure:

- Containment: Carefully sweep up any solid waste, avoiding dust generation, and place it into a suitable, sealed container labeled for chemical waste.^{[1][2]}
- Labeling: Clearly label the waste container with the chemical name ("**Succinonitrile-d4**") and relevant hazard symbols.
- Professional Disposal: Arrange for the disposal of the waste through a licensed professional waste disposal company. This is not a substance that can be disposed of in standard laboratory or municipal waste streams.
- Documentation: Provide the waste disposal service with the Safety Data Sheet (SDS) for **Succinonitrile-d4**.

Chemical and Physical Properties

The following table summarizes key quantitative data for Succinonitrile, which is chemically similar to its deuterated analog. This information is critical for safe handling and storage prior to disposal.

Property	Value
Melting Point	49-56 °C[4]
Flash Point	>230 °F (>110 °C)[4]
Water Solubility	126.9 g/L at 20 °C[2]
Vapor Pressure	3 hPa at 100 °C[2]

Disposal Workflow

The following diagram illustrates the logical steps for the safe and compliant disposal of **Succinonitrile-d4**.

Caption: Workflow for the proper disposal of **Succinonitrile-d4**.

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